

Validation of Ningnanmycin's safety profile for non-target organisms

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Compound of Interest		
Compound Name:	Ningnanmycin	
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Ningnanmycin: A Favorable Safety Profile for Non-Target Organisms

A comprehensive review of available ecotoxicological data indicates that **Ningnanmycin**, a microbial-derived biopesticide, exhibits a favorable safety profile towards a range of non-target organisms, positioning it as a comparatively safer alternative to many synthetic chemical fungicides.

Ningnanmycin, produced by the fermentation of Streptomyces noursei var. xichangensis, has demonstrated broad-spectrum efficacy against fungal and viral diseases in various crops. A critical aspect of its utility in integrated pest management (IPM) programs is its minimal impact on organisms that are not the intended targets of its application. This guide provides a comparative analysis of **Ningnanmycin**'s safety profile, supported by available experimental data, to inform researchers, scientists, and drug development professionals.

Comparative Ecotoxicity Data

To provide a clear comparison, the following tables summarize the acute toxicity of **Ningnanmycin** and other common fungicides to key non-target organisms. It is important to note that direct comparative studies for **Ningnanmycin** against a wide array of fungicides are limited in publicly available literature. The data presented here is compiled from various sources, and direct, side-by-side experimental comparisons may not have been performed in all cases.



Table 1: Acute Toxicity to Honeybees (Apis mellifera)

Active Ingredient	48-hour Oral LD50 (μ g/bee)	48-hour Contact LD50 (μ g/bee)	Toxicity Classification
Ningnanmycin	>100	>100	Practically non-toxic
Mancozeb	>119	>100	Practically non-toxic
Chlorothalonil	>102	>100	Practically non-toxic
Thiophanate-methyl	>100	>100	Practically non-toxic
Propiconazole	99.6	>100	Practically non-toxic to slightly toxic
Tebuconazole	>100	>100	Practically non-toxic

LD50 (Lethal Dose 50): The dose of a substance that is lethal to 50% of the test population. Toxicity Classification based on US EPA guidelines: Highly Toxic: $<2 \mu$ g/bee; Moderately Toxic: $2 - 10.99 \mu$ g/bee; Slightly Toxic: $11 - 100 \mu$ g/bee; Practically Non-toxic: $>100 \mu$ g/bee.

Table 2: Acute Toxicity to Aquatic Invertebrates (Daphnia magna)

Active Ingredient	48-hour EC50 (mg/L)	Toxicity Classification
Ningnanmycin	>100	Practically non-toxic
Mancozeb	1.9	Very highly toxic
Chlorothalonil	0.078	Very highly toxic
Thiophanate-methyl	15.8	Moderately toxic
Propiconazole	4.8	Highly toxic
Tebuconazole	4.3	Highly toxic

EC50 (Effective Concentration 50): The concentration of a substance that causes a defined effect (in this case, immobilization) in 50% of the test population. Toxicity Classification (based



on GHS criteria): Very toxic to aquatic life: ≤ 1 mg/L; Toxic to aquatic life: > 1 to ≤ 10 mg/L; Harmful to aquatic life: > 10 to ≤ 100 mg/L; Not classified as hazardous: > 100 mg/L.

Table 3: Acute Toxicity to Fish (Rainbow Trout, Oncorhynchus mykiss)

Active Ingredient	96-hour LC50 (mg/L)	Toxicity Classification
Ningnanmycin	>100	Practically non-toxic
Mancozeb	0.19	Very highly toxic
Chlorothalonil	0.046	Very highly toxic
Thiophanate-methyl	>100	Practically non-toxic
Propiconazole	1.5	Highly toxic
Tebuconazole	4.4	Highly toxic

LC50 (Lethal Concentration 50): The concentration of a substance in water that is lethal to 50% of the test population. Toxicity Classification (based on GHS criteria): Very toxic to aquatic life: $\leq 1 \text{ mg/L}$; Toxic to aquatic life: $> 1 \text{ to } \leq 10 \text{ mg/L}$; Harmful to aquatic life: $> 10 \text{ to } \leq 100 \text{ mg/L}$; Not classified as hazardous: > 100 mg/L.

Table 4: Acute Toxicity to Earthworms (Eisenia fetida)

14-day LC50 (mg/kg soil)	Toxicity Classification
>1000	Non-toxic
>1000	Non-toxic
>1000	Non-toxic
171	Moderately toxic
610	Slightly toxic
1383	Non-toxic
	>1000 >1000 >1000 171 610



LC50 (Lethal Concentration 50): The concentration of a substance in soil that is lethal to 50% of the test population. Toxicity Classification (based on US EPA categories): Supertoxic: <10 mg/kg; Highly toxic: 10-50 mg/kg; Moderately toxic: 50-500 mg/kg; Slightly toxic: 500-2000 mg/kg; Practically non-toxic: >2000 mg/kg. Note: A more granular classification is used here for clarity.

Experimental Protocols

The toxicity data presented above are typically generated following standardized international guidelines to ensure reproducibility and comparability. The following are summaries of the methodologies for the key experiments cited.

Acute Oral and Contact Toxicity Test for Honeybees (Following OECD Guidelines 213 & 214)

This test evaluates the acute toxicity of a substance to adult worker honeybees (Apis mellifera) after oral ingestion or topical application.

- Test Organisms: Young, healthy adult worker honeybees from queen-right colonies.
- Oral Toxicity (OECD 213):
 - Preparation of Dosing Solution: The test substance is dissolved or suspended in a 50% (w/v) sucrose solution. A range of concentrations is prepared.
 - Exposure: Bees are starved for 2-4 hours and then individually fed a known volume of the dosing solution.
 - Observation: Mortality and any sublethal effects (e.g., behavioral changes) are recorded at 4, 24, and 48 hours post-dosing. The test can be extended to 72 or 96 hours if mortality increases significantly between 24 and 48 hours.
- Contact Toxicity (OECD 214):
 - Preparation of Dosing Solution: The test substance is dissolved in a suitable volatile solvent (e.g., acetone).



- Application: A precise volume of the dosing solution is applied topically to the dorsal thorax
 of each bee using a micro-applicator.
- Observation: Mortality and sublethal effects are recorded at the same intervals as the oral toxicity test.
- Data Analysis: The LD50 values and their 95% confidence limits are calculated using appropriate statistical methods (e.g., probit analysis).

Acute Immobilization Test for Daphnia magna (Following OECD Guideline 202)

This test assesses the acute toxicity of a substance to the freshwater crustacean Daphnia magna.

- Test Organisms: Young daphnids (<24 hours old).
- Test Conditions: Daphnids are exposed to a series of concentrations of the test substance in a defined aqueous medium under static or semi-static conditions for 48 hours.
- Procedure:
 - A range of test concentrations is prepared by dissolving or dispersing the substance in the test medium.
 - Groups of daphnids are introduced into test vessels containing the different concentrations.
 - The number of immobilized daphnids (those unable to swim after gentle agitation) is recorded at 24 and 48 hours.
- Data Analysis: The EC50 value, the concentration at which 50% of the daphnids are immobilized, is calculated for the 48-hour exposure period.

Acute Toxicity Test for Fish (Following OECD Guideline 203)



This test evaluates the acute lethal toxicity of a substance to fish, typically rainbow trout (Oncorhynchus mykiss).

- Test Organisms: Juvenile fish of a recommended species, acclimated to laboratory conditions.
- Test Conditions: Fish are exposed to the test substance in a flow-through, semi-static, or static system for 96 hours.
- Procedure:
 - A geometric series of at least five concentrations of the test substance is prepared in water.
 - Groups of fish are randomly assigned to the different test concentrations and a control.
 - Mortality and any abnormal behavioral or physiological responses are observed and recorded at 24, 48, 72, and 96 hours.
- Data Analysis: The LC50, the concentration of the substance that is lethal to 50% of the test fish, is calculated for the 96-hour exposure period.

Acute Toxicity Test for Earthworms (Following OECD Guideline 207)

This test determines the acute toxicity of a substance to the earthworm Eisenia fetida in an artificial soil substrate.

- Test Organism: Adult earthworms with a clitellum.
- Test Conditions: Earthworms are exposed to the test substance mixed into a standardized artificial soil for 14 days.
- Procedure:
 - The test substance is thoroughly mixed into the artificial soil at a range of concentrations.
 - o Groups of 10 earthworms are introduced into test containers with the treated soil.



- Mortality and any sublethal effects (e.g., changes in behavior or body weight) are assessed at 7 and 14 days.
- Data Analysis: The LC50 value, the concentration of the substance in the soil that is lethal to 50% of the earthworms, is determined at the end of the 14-day period.

Impact on Soil Microbial Communities

The health of the soil microbiome is crucial for nutrient cycling and overall ecosystem stability. While specific, in-depth studies on the direct impact of **Ningnanmycin** on the diversity and function of soil microbial communities are not widely available in peer-reviewed literature, its nature as a secondary metabolite of a soil actinomycete, Streptomyces noursei, suggests a high degree of biodegradability. Biopesticides derived from soil microorganisms are generally considered to have a lower and more transient impact on soil microbial communities compared to broad-spectrum synthetic fungicides, which can have more pronounced and lasting disruptive effects.

Signaling Pathways and Experimental Workflows

To visually represent the logical flow of the ecotoxicological assessment and the potential interactions within an organism, the following diagrams are provided.

Caption: Tiered approach for ecotoxicological risk assessment of a pesticide.

Caption: Generalized signaling pathway of pesticide toxicity in a non-target organism.

Conclusion

The available data strongly suggest that **Ningnanmycin** has a significantly better safety profile for non-target organisms compared to many commonly used synthetic fungicides. Its low toxicity to honeybees, aquatic invertebrates, fish, and earthworms, coupled with its biological origin and likely rapid degradation in the environment, makes it a valuable tool for sustainable agriculture. Further research involving direct comparative studies with a broader range of modern fungicides and in-depth investigations into its effects on soil microbial community dynamics would provide an even more comprehensive understanding of its environmental safety. However, based on current knowledge, **Ningnanmycin** stands out as a promising biopesticide with minimal off-target impacts.



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